

Spectroscopic Data for Tetradecyl Sulfide: An In-depth Technical Guide

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: Tetradecyl sulfide

CAS No.: 35599-83-8

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This technical guide provides a comprehensive overview of the spectroscopic data for **tetradecyl sulfide**, also known as **ditetradecyl sulfide**. The intended audience includes researchers, scientists, and professionals in the field of drug development who utilize spectroscopic techniques for molecular characterization. This document delves into the nuclear magnetic resonance (NMR), infrared (IR), and mass spectrometry (MS) data of **tetradecyl sulfide**, offering not just the data itself, but also insights into the interpretation and practical applications of these analytical methods for long-chain alkyl sulfides.

Introduction: The Molecular Profile of Tetradecyl Sulfide

Tetradecyl sulfide $[(CH_3(CH_2)_{13})_2S]$ is a symmetrical dialkyl sulfide with two fourteen-carbon chains attached to a central sulfur atom. Its high molecular weight and predominantly nonpolar character define its physical and chemical properties. Spectroscopic analysis is indispensable for confirming the identity, purity, and structure of such long-chain aliphatic compounds, which can be challenging to characterize by other means. This guide will systematically present and interpret the 1H NMR, ^{13}C NMR, IR, and MS data for **tetradecyl sulfide**.

A foundational understanding of **tetradecyl sulfide**'s structure is crucial for interpreting its spectroscopic data. The molecule's symmetry is a key feature that simplifies its NMR spectra, while the long alkyl chains dominate its IR spectrum. Mass spectrometry provides a definitive confirmation of its molecular weight and offers insights into its fragmentation patterns upon ionization.

Caption: Molecular structure of **tetradecyl sulfide**.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is a powerful tool for elucidating the carbon-hydrogen framework of organic molecules. For a symmetrical molecule like **tetradecyl sulfide**, NMR provides a relatively simple yet highly informative spectral fingerprint.

¹H NMR Spectroscopy

The ¹H NMR spectrum of **tetradecyl sulfide** is characterized by signals corresponding to the chemically distinct protons in the molecule. Due to the molecule's symmetry, the two tetradecyl chains are chemically equivalent, simplifying the spectrum.

Table 1: ¹H NMR Spectroscopic Data for **Tetradecyl Sulfide**

Chemical Shift (δ) ppm	Multiplicity	Integration	Assignment
~2.5	Triplet	4H	α-CH ₂ (protons on carbons adjacent to sulfur)
~1.6	Multiplet	4H	β-CH ₂ (protons on carbons beta to sulfur)
~1.2-1.4	Broad Multiplet	44H	-(CH ₂) ₁₁ - (protons of the main alkyl chain)
~0.9	Triplet	6H	-CH ₃ (terminal methyl protons)

Interpretation and Experimental Rationale:

The choice of solvent for NMR analysis is critical; for a nonpolar compound like **tetradecyl sulfide**, deuterated chloroform (CDCl_3) or deuterated benzene (C_6D_6) are suitable choices as they effectively dissolve the analyte and have minimal overlapping signals. The chemical shifts are reported in parts per million (ppm) relative to an internal standard, typically tetramethylsilane (TMS).^[1]

The downfield shift of the α -methylene protons to approximately 2.5 ppm is a direct consequence of the electron-withdrawing effect of the adjacent sulfur atom. This deshielding effect diminishes with distance from the sulfur, resulting in the upfield shift of the other alkyl protons. The large, broad multiplet between 1.2 and 1.4 ppm is characteristic of the overlapping signals from the numerous methylene groups in the long alkyl chains.^[2] The terminal methyl protons appear as a distinct triplet at around 0.9 ppm, a typical value for methyl groups in long-chain alkanes. The triplet multiplicity of the α -methylene and terminal methyl signals arises from spin-spin coupling with their neighboring methylene groups, following the $n+1$ rule.

^{13}C NMR Spectroscopy

The ^{13}C NMR spectrum provides information about the carbon skeleton of the molecule. As with the ^1H NMR spectrum, the symmetry of **tetradecyl sulfide** simplifies the ^{13}C NMR spectrum.

Table 2: ^{13}C NMR Spectroscopic Data for **Tetradecyl Sulfide**

Chemical Shift (δ) ppm	Assignment
~32.2	$\alpha\text{-CH}_2$
~31.9	$\text{-CH}_2\text{-}$ (one of the internal methylene carbons)
~29.7	$\text{-CH}_2\text{-}$ (multiple overlapping internal methylene carbons)
~29.4	$\text{-CH}_2\text{-}$ (internal methylene carbon)
~29.1	$\beta\text{-CH}_2$
~22.7	$\text{-CH}_2\text{-}$ (methylene carbon adjacent to the terminal methyl)
~14.1	-CH_3

Interpretation and Experimental Rationale:

The ^{13}C NMR spectrum is typically acquired with proton decoupling to simplify the spectrum to a series of singlets, where each signal corresponds to a unique carbon environment. The chemical shift of the α -carbon at approximately 32.2 ppm is influenced by the electronegativity of the sulfur atom.[3] The signals for the numerous methylene carbons in the long alkyl chains overlap in the region of 29-30 ppm, a characteristic feature of long-chain aliphatic compounds. The terminal methyl carbon appears at the most upfield position, around 14.1 ppm, which is typical for alkyl chains.

Infrared (IR) Spectroscopy

Infrared spectroscopy is used to identify the functional groups present in a molecule by measuring the absorption of infrared radiation at specific wavenumbers corresponding to the vibrational frequencies of different bonds.

Table 3: Characteristic IR Absorption Bands for **Tetradecyl Sulfide**

Wavenumber (cm^{-1})	Vibration Type	Intensity
2955-2915	C-H stretching (asymmetric and symmetric)	Strong
2850	C-H stretching (symmetric)	Strong
1465	C-H bending (scissoring)	Medium
1375	C-H bending (methyl rock)	Medium
~720	C-H rocking (long chain)	Weak-Medium
~650	C-S stretching	Weak

Interpretation and Experimental Rationale:

The IR spectrum of **tetradecyl sulfide** is dominated by absorptions arising from the vibrations of the C-H bonds in the long alkyl chains. The strong bands in the 2850-2955 cm^{-1} region are characteristic of the C-H stretching vibrations of methylene and methyl groups.[4] The C-H bending vibrations appear in the 1465-1375 cm^{-1} region. A characteristic weak to medium

intensity band around 720 cm^{-1} is indicative of the rocking motion of a long chain of methylene groups. The C-S stretching vibration is typically weak and appears in the fingerprint region of the spectrum, around 650 cm^{-1} .^[5] Due to its weakness and the presence of other absorptions in this region, it can be difficult to definitively assign. The absence of strong absorptions in other regions of the spectrum (e.g., no O-H, N-H, or C=O stretching bands) is also a key piece of information, confirming the absence of these functional groups and indicating the purity of the sulfide.

Mass Spectrometry (MS)

Mass spectrometry provides information about the molecular weight and fragmentation pattern of a molecule upon ionization, which is invaluable for confirming its identity and elucidating its structure.

Table 4: Key Mass Spectrometry Data for **Tetradecyl Sulfide**

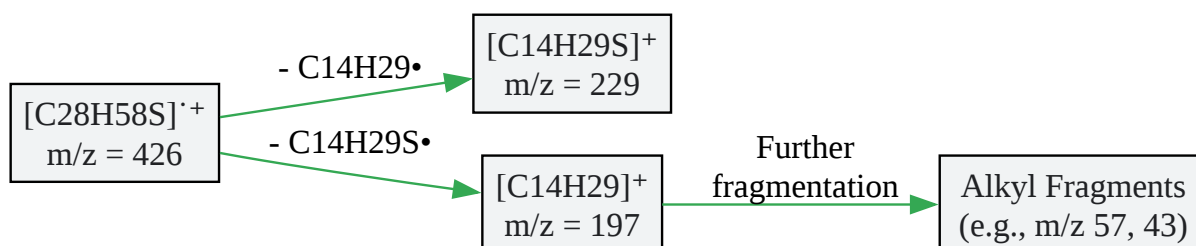
m/z	Interpretation
426	Molecular ion $[M]^+$
229	$[\text{CH}_3(\text{CH}_2)_{13}\text{S}]^+$
197	$[\text{CH}_3(\text{CH}_2)_{13}]^+$
57	$[\text{C}_4\text{H}_9]^+$
43	$[\text{C}_3\text{H}_7]^+$

Interpretation and Experimental Rationale:

In electron ionization (EI) mass spectrometry, the molecule is bombarded with high-energy electrons, leading to the formation of a molecular ion and various fragment ions. The molecular ion peak $[M]^+$ at m/z 426 confirms the molecular weight of **tetradecyl sulfide** ($\text{C}_{28}\text{H}_{58}\text{S}$).^[6]

The fragmentation of long-chain dialkyl sulfides is characterized by cleavage of the C-S bond and cleavage at various points along the alkyl chains. A prominent fragmentation pathway involves the cleavage of one of the C-S bonds, leading to the formation of a tetradecylthio radical and a tetradecyl cation at m/z 197, or a tetradecyl radical and a tetradecylthio cation at

m/z 229. Further fragmentation of the long alkyl chains leads to a series of smaller alkyl fragments, with characteristic peaks at m/z 57 and 43, corresponding to butyl and propyl cations, respectively. These fragmentation patterns are consistent with the behavior of long-chain aliphatic compounds in EI-MS.[7]



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Caption: Proposed mass spectral fragmentation pathway for **tetradecyl sulfide**.

Experimental Protocols

The following are generalized experimental protocols for obtaining the spectroscopic data presented in this guide. Specific instrument parameters may need to be optimized.

NMR Spectroscopy

- **Sample Preparation:** Dissolve approximately 10-20 mg of **tetradecyl sulfide** in 0.5-0.7 mL of a suitable deuterated solvent (e.g., CDCl_3) in an NMR tube. Add a small amount of TMS as an internal standard.
- **^1H NMR Acquisition:** Acquire the ^1H NMR spectrum on a 300 MHz or higher field NMR spectrometer. Typical parameters include a $30\text{-}45^\circ$ pulse angle, a relaxation delay of 1-2 seconds, and a sufficient number of scans to achieve a good signal-to-noise ratio.
- **^{13}C NMR Acquisition:** Acquire the ^{13}C NMR spectrum on the same instrument. A proton-decoupled sequence is typically used. Due to the lower natural abundance and smaller gyromagnetic ratio of ^{13}C , a larger number of scans and a longer relaxation delay (e.g., 2-5 seconds) are generally required.

- **Data Processing:** Process the raw data by applying a Fourier transform, phasing the spectrum, and integrating the signals (for ^1H NMR).

Infrared Spectroscopy

- **Sample Preparation:** For a liquid sample like **tetradecyl sulfide**, a thin film can be prepared by placing a drop of the neat liquid between two salt plates (e.g., NaCl or KBr). Alternatively, an Attenuated Total Reflectance (ATR) accessory can be used by placing a drop of the sample directly on the ATR crystal.
- **Data Acquisition:** Record the IR spectrum over the range of $4000\text{--}400\text{ cm}^{-1}$. A background spectrum of the empty salt plates or ATR crystal should be recorded and subtracted from the sample spectrum.
- **Data Analysis:** Identify the characteristic absorption bands and compare them to known correlation tables for functional groups.

Mass Spectrometry

- **Sample Introduction:** Introduce a dilute solution of **tetradecyl sulfide** in a volatile solvent (e.g., hexane or dichloromethane) into the mass spectrometer via a suitable inlet system, such as a gas chromatograph (GC-MS) or direct infusion.
- **Ionization:** Use electron ionization (EI) at a standard energy of 70 eV.
- **Mass Analysis:** Scan a mass range appropriate for the expected molecular weight and fragments (e.g., m/z 35-500).
- **Data Analysis:** Identify the molecular ion peak and the major fragment ions. Propose a fragmentation pattern consistent with the observed spectrum.^[6]

Conclusion

The spectroscopic data presented in this guide provide a comprehensive characterization of **tetradecyl sulfide**. The NMR spectra confirm the symmetrical long-chain alkyl structure, the IR spectrum identifies the characteristic C-H and C-S vibrations, and the mass spectrum confirms the molecular weight and reveals a predictable fragmentation pattern. This integrated

spectroscopic approach is fundamental for the unambiguous identification and quality control of long-chain aliphatic compounds in various scientific and industrial applications.

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